

An In-Depth Technical Guide to 10-Norparvulenone (CAS: 618104-32-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 10-Norparvulenone

Cat. No.: B3025966

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

10-Norparvulenone is a fungal metabolite first isolated from *Microsphaeropsis* sp. FO-5050.[1] This natural product has garnered interest within the scientific community for its potential as an antiviral agent, specifically targeting the influenza virus.[1] Structurally, it is a tetralone derivative characterized by a bicyclic carbon framework with a carbonyl function, a methoxy group, and three hydroxyl groups.[2][3] This technical guide provides a comprehensive overview of the available scientific data on **10-Norparvulenone**, including its chemical properties, biological activity, mechanism of action, and detailed experimental protocols for its synthesis and evaluation.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **10-Norparvulenone** are summarized in the table below. This data is essential for its handling, characterization, and use in experimental settings.

Property	Value
CAS Number	618104-32-8
Formal Name	3,4-dihydro-4,8-dihydroxy-7-(hydroxymethyl)-6-methoxy-1(2H)-naphthalenone
Synonyms	(±)-10-Norparvulenone
Molecular Formula	C ₁₂ H ₁₄ O ₅
Molecular Weight	238.2 g/mol
Purity	≥70% (Commercially available)
Solubility	Soluble in Dichloromethane, DMSO, Ethanol, and Methanol.
SMILES	<chem>O=C1C2=C(C=C(OC)C(CO)=C2O)C(O)CC1</chem>
InChI Key	NXSUIALRPVXVTA-UHFFFAOYSA-N
Source	Fungus/Microsphaeropsis sp.

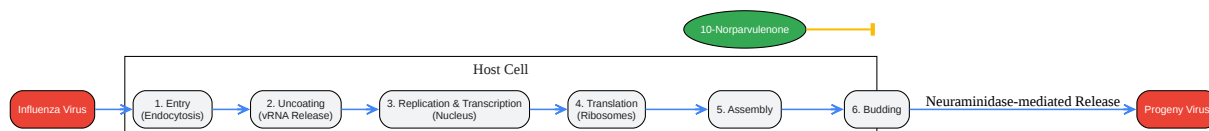
Data sourced from Cayman Chemical.[\[1\]](#)

Biological Activity and Mechanism of Action

The primary biological activity of **10-Norparvulenone** is its inhibitory effect on the influenza virus.[\[1\]](#) It has been shown to decrease viral sialidase (neuraminidase) activity.[\[1\]](#)

Neuraminidase is a critical enzyme in the influenza virus life cycle, responsible for cleaving sialic acid residues on the host cell surface, which allows for the release of newly formed virions and the subsequent spread of the infection. By inhibiting neuraminidase, **10-Norparvulenone** effectively traps the progeny virions on the surface of the infected cell, preventing their release and propagation.

The following diagram illustrates the influenza virus life cycle and the point of intervention for neuraminidase inhibitors like **10-Norparvulenone**.



[Click to download full resolution via product page](#)

Influenza Virus Life Cycle and Neuraminidase Inhibition.

Quantitative Biological Data

The available quantitative data for the biological activity of **10-Norparvulenone** is limited. The primary study reported its effectiveness at a specific concentration. Further detailed dose-response studies and IC₅₀/EC₅₀ determinations are not readily available in the public literature.

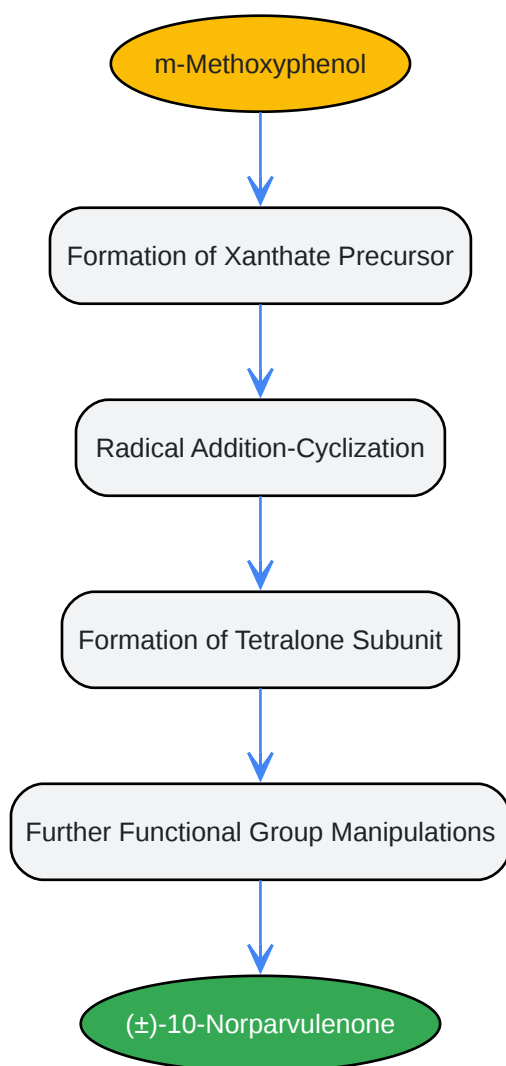
Assay	Virus Strain	Cell Line	Concentration	Effect
Antiviral Activity	Influenza A/PR/8/34 (mouse-adapted)	MDCK	1 µg/ml	Decreases viral sialidase activity and increases cell survival.[1]

Experimental Protocols

This section provides detailed methodologies for the synthesis of **10-Norparvulenone** and representative protocols for assessing its biological activity.

Total Synthesis of (±)-10-Norparvulenone

The total synthesis of (±)-**10-Norparvulenone** has been achieved via a xanthate-mediated free radical addition–cyclization sequence.[2][4] The following is a general workflow and protocol based on the published literature.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Influenza virus plaque assay [protocols.io]
- 2. A new role of neuraminidase (NA) in the influenza virus life cycle: implication for developing NA inhibitors with novel mechanism of action - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Fluorescence-based Neuraminidase Inhibition Assay to Assess the Susceptibility of Influenza Viruses to The Neuraminidase Inhibitor Class of Antivirals - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Frontiers | Influenza Virus Neuraminidase Structure and Functions [frontiersin.org]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 10-Norparvulenone (CAS: 618104-32-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3025966#10-norparvulenone-cas-number-618104-32-8]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com